

Azedarachol: Comprehensive Disposal and Safety Protocols

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Compound of Interest

Compound Name: Azedarachol

Cat. No.: B11931658

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This document provides essential, step-by-step guidance for the safe disposal of **Azedarachol**, a substance noted for its antifeedant activity.^{[1][2]}

Chemical and Physical Properties

A summary of the key properties of **Azedarachol** is provided in the table below. Understanding these characteristics is the first step in safe handling and disposal.

Property	Value
CAS Number	99305-11-0
Molecular Formula	C25H40O5
Molecular Weight	420.58 g/mol
Appearance	No data available
Solubility	No data available
Storage	Store at -20°C as a powder or -80°C in solvent. ^[3]

Hazard Identification and Safety Precautions

Azedarachol presents several hazards that necessitate careful handling to mitigate risk.

Primary Hazards:

- Harmful if swallowed: This substance is classified as an acute oral toxicant (Category 4).[\[3\]](#)
- Very toxic to aquatic life with long-lasting effects: It is categorized as an acute and chronic aquatic toxicant (Category 1).[\[3\]](#)

Personal Protective Equipment (PPE): To ensure personal safety, the following PPE should be worn when handling **Azedarachol**:

- Eye Protection: Safety goggles with side-shields.[\[3\]](#)
- Hand Protection: Protective gloves.[\[3\]](#)
- Skin and Body Protection: Impervious clothing.[\[3\]](#)
- Respiratory Protection: A suitable respirator should be used.[\[3\]](#)

Spill Management and First Aid

In the event of a spill or exposure, immediate and appropriate action is critical.

Spill Containment and Cleanup:

- Evacuate: Evacuate personnel to a safe area.[\[3\]](#)
- Ventilate: Ensure adequate ventilation.[\[3\]](#)
- Contain: Prevent further leakage or spillage. Keep the product away from drains and water courses.[\[3\]](#)
- Absorb: For solutions, absorb with a finely-powdered liquid-binding material such as diatomite or universal binders.[\[3\]](#)
- Decontaminate: Scrub surfaces and equipment with alcohol.[\[3\]](#)

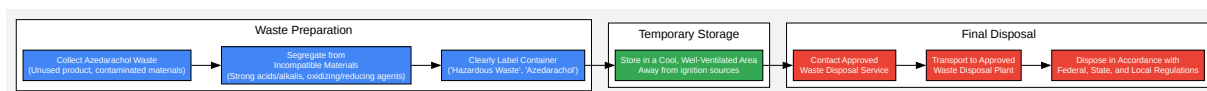
- **Collect:** Collect all contaminated materials for disposal according to the procedures outlined below.[3]

First Aid Measures:

- **Eye Contact:** Immediately flush eyes with large amounts of water, removing contact lenses if present. Seek prompt medical attention.[3]
- **Skin Contact:** Rinse the skin thoroughly with large amounts of water and remove contaminated clothing. Call a physician.[3]
- **Inhalation:** Move the individual to fresh air. If breathing is difficult, administer CPR but avoid mouth-to-mouth resuscitation.[3]
- **Ingestion:** Wash out the mouth with water. Do NOT induce vomiting. Call a physician.[3]

Azedarachol Disposal Workflow

The following diagram outlines the logical workflow for the proper disposal of **Azedarachol** waste.



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Azedarachol Waste Disposal Workflow

Detailed Disposal Procedures

The disposal of **Azedarachol** and its contaminated materials must be conducted in a manner that prevents environmental release and complies with all applicable regulations.

Step-by-Step Disposal Protocol:

- **Waste Collection:** All materials contaminated with **Azedarachol**, including unused product, spill cleanup materials, and empty containers, should be collected in a designated, compatible, and properly sealed hazardous waste container.
- **Labeling:** The waste container must be clearly labeled as "Hazardous Waste" and should include the chemical name "**Azedarachol**."
- **Storage:** Store the sealed waste container in a cool, well-ventilated area, away from incompatible materials such as strong acids, alkalis, and strong oxidizing or reducing agents.
[3]
- **Regulatory Compliance:** The disposal of **Azedarachol** waste must be carried out in accordance with all prevailing country, federal, state, and local regulations.[3]
- **Approved Disposal Facility:** Arrange for the collection and disposal of the waste by a licensed and approved hazardous waste disposal company. The final disposal should occur at an approved waste disposal plant.[3]

Disclaimer: This document is intended to provide guidance and should not be considered a substitute for a comprehensive understanding of all applicable safety data sheets (SDS) and regulatory requirements. Always consult the most current SDS for **Azedarachol** and your institution's specific safety protocols before handling or disposing of this chemical.

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References

- 1. Azedarachol Datasheet DC Chemicals [dcchemicals.com]
- 2. Azedarachol|CAS 99305-11-0|DC Chemicals [dcchemicals.com]
- 3. Azedarachol|99305-11-0|MSDS [dcchemicals.com]
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